

Formation Mechanism of N-nitroso-desmethyl-tramadol: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-tramadol*

Cat. No.: *B15815551*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the formation mechanism of **N-nitroso-desmethyl-tramadol**, a nitrosamine impurity of the analgesic drug tramadol. The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic properties. This document details the chemical pathways, influencing factors, and kinetics associated with the formation of this specific impurity. It is intended to serve as a resource for researchers, scientists, and drug development professionals involved in the quality control and safety assessment of tramadol-containing products.

Introduction

Tramadol is a centrally acting analgesic used for the management of moderate to severe pain. Its primary metabolite, O-desmethyl-tramadol, is a more potent opioid agonist. Another significant metabolite is N-desmethyl-tramadol, which contains a secondary amine functional group. This secondary amine is susceptible to nitrosation, a chemical reaction that can lead to the formation of **N-nitroso-desmethyl-tramadol**. The formation of this N-nitroso compound is

a critical quality attribute to control in tramadol drug substances and products. This guide will explore the core scientific principles governing its formation.

The Core Chemistry of N-nitrosamine Formation

The fundamental reaction for the formation of **N-nitroso-desmethyl-tramadol** is the nitrosation of the secondary amine group of N-desmethyl-tramadol. This reaction typically involves a nitrosating agent derived from a nitrite source (e.g., sodium nitrite, nitrous acid) under specific chemical conditions.

The overall reaction can be summarized as follows:



The reaction mechanism is significantly faster for secondary amines like N-desmethyl-tramadol compared to the tertiary amine present in the parent tramadol molecule.^[1]

The Role of Nitrosating Agents

The most common nitrosating agent in the context of pharmaceutical manufacturing and storage is nitrous acid (HNO_2), which is formed in situ from nitrite salts in the presence of an acid. Other potential nitrosating agents include dinitrogen trioxide (N_2O_3) and the nitrosonium ion (NO^+). The formation and reactivity of these species are highly dependent on the chemical environment.

Key Factors Influencing Formation

The rate and extent of **N-nitroso-desmethyl-tramadol** formation are influenced by several critical parameters. Understanding and controlling these factors are essential for mitigating the risk of this impurity in pharmaceutical products.

pH

The pH of the environment is a primary driver of nitrosation. Acidic conditions, typically in the pH range of 3 to 5, are considered high-risk for the formation of N-nitrosamines from secondary amines. This is because an acidic environment facilitates the formation of the active nitrosating species, such as N_2O_3 , from nitrite. At very low pH, the amine substrate may become protonated, which can decrease its nucleophilicity and slow the reaction. Conversely, at a pH

greater than 7, the formation of the nitrosating agent is generally suppressed, reducing the risk of nitrosation. However, it has been observed that the presence of certain aldehydes, such as formaldehyde, can catalyze nitrosation at neutral to basic pH.

Temperature

As with most chemical reactions, an increase in temperature generally leads to an increased rate of **N-nitroso-desmethyl-tramadol** formation. Therefore, storage and manufacturing processes should be conducted at controlled temperatures to minimize the formation of this impurity.

Concentration of Precursors

The rate of formation is directly proportional to the concentrations of both the N-desmethyl-tramadol substrate and the nitrosating agent. Controlling the levels of N-desmethyl-tramadol as an impurity in the tramadol active pharmaceutical ingredient (API) is a critical step in reducing the potential for **N-nitroso-desmethyl-tramadol** formation. Similarly, minimizing the presence of nitrite impurities in raw materials and excipients is equally important.

Catalysts and Inhibitors

Certain chemical species can either catalyze or inhibit the nitrosation reaction.

- **Catalysts:** Formaldehyde and other aldehydes have been shown to catalyze the nitrosation of secondary amines, even at neutral pH.
- **Inhibitors:** Antioxidants such as ascorbic acid (Vitamin C) and alpha-tocopherol (Vitamin E) can act as nitrosating agent scavengers, effectively inhibiting the formation of N-nitrosamines.

Quantitative Data Summary

While specific kinetic studies on the formation of **N-nitroso-desmethyl-tramadol** are not extensively available in the public domain, the following table summarizes the general effects of key parameters on the formation of N-nitrosamines from secondary amines, which is directly applicable to **N-nitroso-desmethyl-tramadol**.

Parameter	Effect on Formation Rate	Optimal Conditions for Formation	Mitigating Conditions
pH	Highly Dependent	Acidic (approx. 3-5)	Neutral to Basic (pH > 7)
Temperature	Increases with Temperature	Elevated Temperatures	Controlled, Lower Temperatures
[N-desmethyl-tramadol]	Directly Proportional	High Concentration	Low Concentration
[Nitrite]	Directly Proportional	High Concentration	Low Concentration
Catalysts (e.g., Aldehydes)	Increases Rate	Presence of Catalysts	Absence of Catalysts
Inhibitors (e.g., Ascorbic Acid)	Decreases Rate	Absence of Inhibitors	Presence of Inhibitors

Experimental Protocols

The following sections provide detailed methodologies for key experiments related to the study of **N-nitroso-desmethyl-tramadol** formation.

Synthesis of N-desmethyl-tramadol (Precursor)

A common method for the synthesis of N-desmethyl-tramadol involves the demethylation of tramadol.

Materials:

- Tramadol hydrochloride
- Concentrated hydrochloric acid
- Sodium hydroxide solution
- Dichloromethane (DCM)

- Isopropyl alcohol (IPA)
- Sodium sulfate

Procedure:

- A solution of tramadol hydrochloride in concentrated hydrochloric acid is heated.
- The reaction mixture is cooled to room temperature.
- The pH is adjusted to approximately 10 with a diluted sodium hydroxide solution.
- The mixture is extracted with dichloromethane.
- The organic layer is dried over sodium sulfate.
- The solvent is removed under reduced pressure to yield N-desmethyl-tramadol.

Controlled Formation of N-nitroso-desmethyl-tramadol for Analytical Standard Preparation

This protocol describes a general procedure for the nitrosation of a secondary amine.

Materials:

- N-desmethyl-tramadol
- Sodium nitrite
- Dilute hydrochloric acid
- Dichloromethane (DCM)
- Sodium bicarbonate solution
- Sodium sulfate

Procedure:

- Dissolve N-desmethyl-tramadol in an aqueous acidic solution (e.g., dilute HCl).
- Cool the solution in an ice bath.
- Slowly add a solution of sodium nitrite dropwise with stirring.
- Allow the reaction to proceed for a specified time at a controlled temperature.
- Quench the reaction by neutralizing with a sodium bicarbonate solution.
- Extract the **N-nitroso-desmethyl-tramadol** into dichloromethane.
- Wash the organic layer with water.
- Dry the organic layer over sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- The product can be further purified by chromatography.

Analytical Quantification of N-nitroso-desmethyl-tramadol

Highly sensitive analytical methods are required for the detection and quantification of **N-nitroso-desmethyl-tramadol** at trace levels in pharmaceutical products.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Mass Spectrometer (MS), typically a triple quadrupole or high-resolution mass spectrometer (HRMS).

General Chromatographic Conditions:

- Column: A C18 reversed-phase column is commonly used.

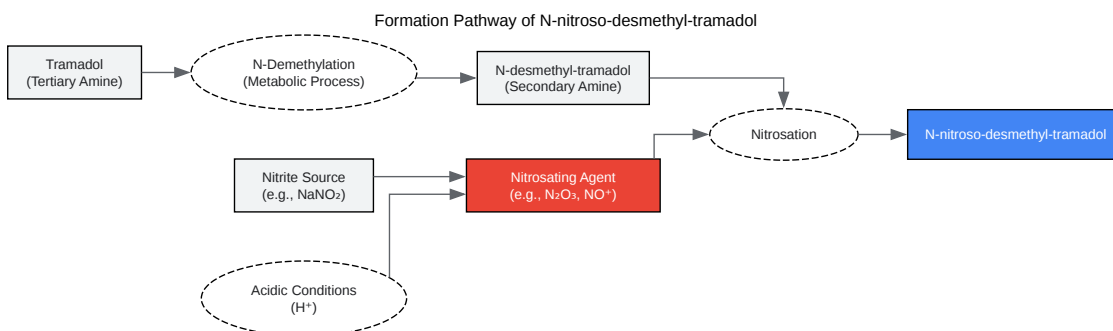
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., methanol or acetonitrile).
- Detection: Mass spectrometry in Multiple Reaction Monitoring (MRM) mode for triple quadrupole MS or full scan/tandem MS for HRMS to ensure high selectivity and sensitivity.

Sample Preparation:

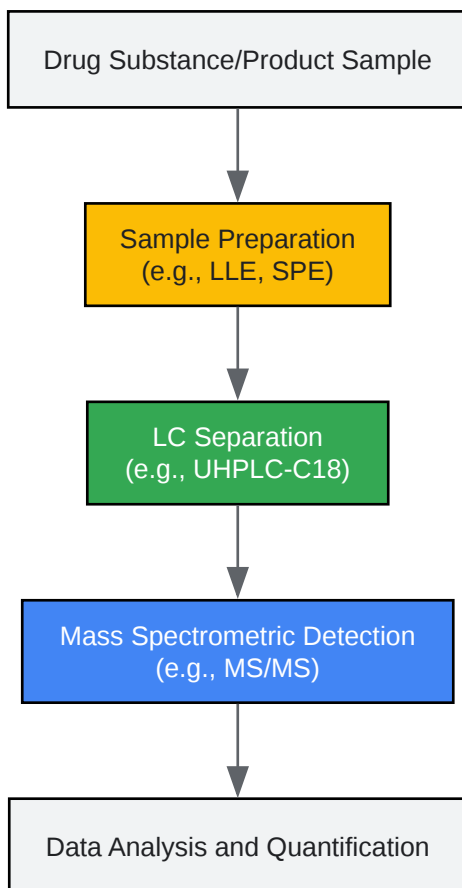
- Dissolve the drug substance or product in a suitable solvent.
- Perform a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) if matrix effects are significant.
- Filter the sample before injection.

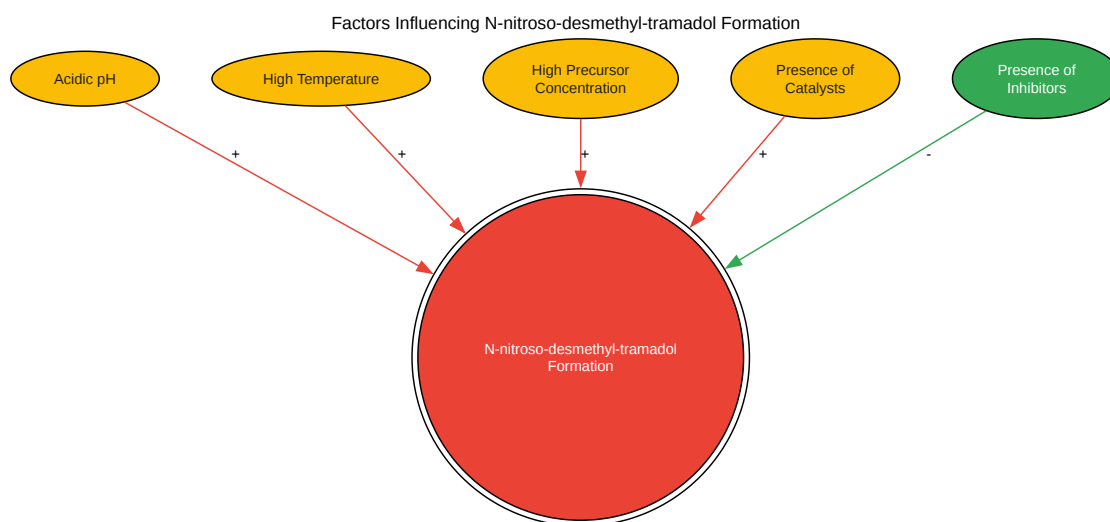
Visualizations

Signaling Pathway of N-nitroso-desmethyl-tramadol Formation



Analytical Workflow for N-nitroso-desmethyl-tramadol Quantification





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References

- 1. N-Nitroso Desmethyl Tramadol - New Scientific Knowledge & Development - Nitrosamines Exchange [nitrosamines.usp.org]

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